

# In-Depth Technical Guide: Safety and Handling of tert-Butyl p-Toluate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-butyl p-toluate** (CAS No. 13756-42-8), a synthetic intermediate utilized in pharmaceutical synthesis.[1][2][3][4] [5][6] The following sections detail the compound's properties, potential hazards, and the necessary precautions for its safe use in a laboratory or research setting.

### **Chemical and Physical Properties**

A summary of the known physical and chemical properties of **tert-butyl p-toluate** is presented below. It is important to note that some physical data, such as melting and boiling points, are not consistently reported in available safety data sheets.



Property	Value	Reference
CAS Number	13756-42-8	[1][2]
Molecular Formula	C12H16O2	[1][2]
Molecular Weight	192.3 g/mol	[1]
Appearance	Neat oil	[1]
Purity	≥98%	[1]
λmax	237 nm	[1]
Boiling Point	Not available	
Melting Point	Not available	_
Flash Point	Not available	_
Solubility	Not available	_
Stability	Stable for ≥ 4 years when stored at -20°C	[1]

#### **Toxicological Information**

Detailed toxicological studies on **tert-butyl p-toluate** are not readily available. The primary hazards identified are related to irritation and acute toxicity.[7] The following table summarizes the known toxicological profile.

Hazard	Classification and Statements
Acute Toxicity (Oral)	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.

### **Fire and Explosion Hazard Data**



Information regarding the fire and explosion hazards of **tert-butyl p-toluate** is limited. General guidance for combustible materials should be followed.

Parameter	Information
Flammability	Combustible material. Containers may explode when heated.
Suitable Extinguishing Media	Water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or chemical foam. Water mist can be used to cool closed containers.
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> )
Special Firefighting Procedures	Wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH approved or equivalent, and full protective gear.

#### **Experimental Protocols**

Detailed experimental protocols for the toxicological assessment of **tert-butyl p-toluate** are not publicly available. However, standardized methodologies, such as those outlined by the National Toxicology Program (NTP) for similar chemical structures, would likely be employed. The following are representative protocols.

Acute Oral Toxicity Study (Adapted from NTP protocols for t-Butyl Perbenzoate)

- Objective: To determine the median lethal dose (LD50) and observe signs of systemic toxicity following a single oral administration.
- Test Animals: Fischer 344 rats and B6C3F1 mice, typically 5 animals of each sex per dose group.
- Dose Administration: The test article, tert-butyl p-toluate, would be administered by gavage
  in a suitable vehicle (e.g., corn oil or 0.5% aqueous methylcellulose). Doses would range to
  establish a dose-response relationship.



- Observation Period: Animals are observed for clinical signs of toxicity and mortality for 14 days post-administration.
- Data Collection: Body weights are recorded prior to dosing and at regular intervals throughout the study. At the end of the observation period, a gross necropsy is performed on all animals.
- Endpoint: The LD50 value is calculated, and any observed pathological changes are noted.

Dermal Toxicity Study (Adapted from NTP protocols for tert-butyl hydroperoxide)

- Objective: To assess the potential for skin irritation and systemic toxicity following dermal application.
- Test Animals: Fischer 344 rats and B6C3F1 mice.
- Dose Administration: The test article is applied to a shaved area of the back of the animals, typically in a vehicle like aqueous acetone, at various concentrations.
- Exposure Period: The application site is typically left uncovered, and the exposure is repeated over a set period (e.g., 14 days).
- Observation: The application site is observed for signs of irritation (erythema, edema).
   Animals are also monitored for systemic toxicity and changes in body weight.
- Data Collection: At the end of the study, organ weights are recorded, and histopathological examination of the skin at the application site and major organs is performed.
- Endpoint: The No-Observed-Adverse-Effect Level (NOAEL) for dermal irritation and systemic toxicity is determined.

## **Handling and Storage**

Proper handling and storage are crucial to minimize exposure and maintain the integrity of **tert-butyl p-toluate**.

Handling:



- Perform all handling in a well-ventilated area, preferably within a chemical fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[1]
- Avoid breathing vapors or mists.[7]
- Prevent contact with skin, eyes, and clothing.[1]
- Wash hands and face thoroughly after handling.[1]
- Take precautionary measures against static discharge.[7]
- Storage:
  - Store in a tightly closed container in a cool, dry, and dark place.
  - The recommended storage temperature is -20°C for long-term stability.[1]
  - Store away from incompatible materials, such as strong oxidizing agents.[1]

#### **Emergency Procedures**

In the event of an emergency, follow these procedures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[7][8] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a cupful of water to drink.[8] Seek immediate medical attention.
- Spills:

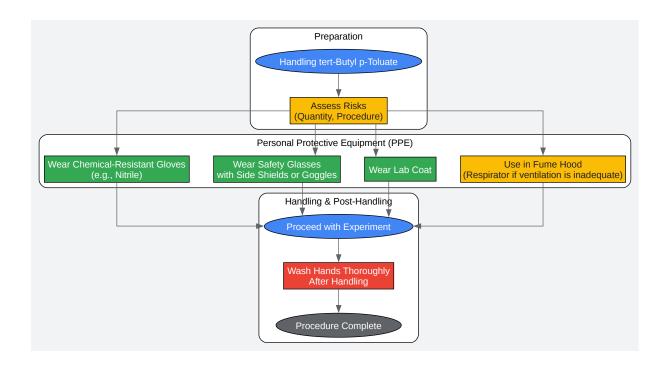


- Evacuate the area.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Ventilate the area and wash the spill site after the material has been picked up.
- Do not allow the chemical to enter drains or waterways.

#### **Visualizations**

The following diagrams illustrate key safety workflows for handling **tert-butyl p-toluate**.

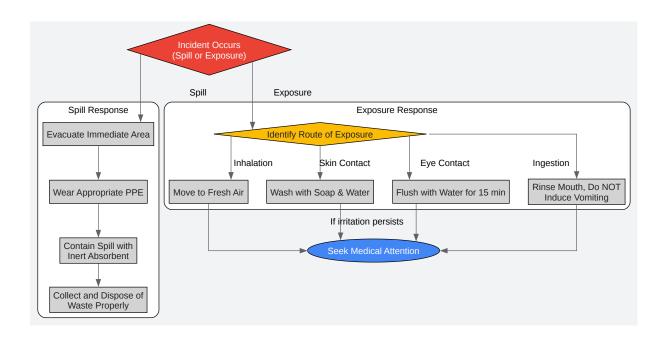




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Caption: Personal Protective Equipment (PPE) workflow for handling tert-butyl p-toluate.





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Caption: Emergency response decision tree for tert-butyl p-toluate incidents.

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